

physical and chemical properties of Dracaenoside F

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dracaenoside F*

Cat. No.: *B15596159*

[Get Quote](#)

Dracaenoside F: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dracaenoside F is a steroidal saponin isolated from the fresh stems of *Dracaena cochinchinensis*, a plant known for producing "dragon's blood," a traditional medicinal resin. This document provides a comprehensive overview of the known physical, chemical, and biological properties of **Dracaenoside F**, intended to serve as a technical guide for researchers and professionals in drug development. Due to the limited availability of public data, this guide synthesizes information from supplier specifications, related studies on similar compounds, and the primary isolation literature. All quantitative data is presented in structured tables, and where applicable, hypothetical signaling pathways and experimental workflows are visualized.

Physicochemical Properties

Dracaenoside F is a complex steroidal saponin. Its core chemical and physical properties are summarized below.

Chemical Identity

Property	Value	Source
CAS Number	109460-83-5	Commercial Suppliers
Molecular Formula	C ₃₉ H ₆₂ O ₁₃	[1][2]
Molecular Weight	738.90 g/mol	[1][2]
Synonyms	β-D-Glucopyranoside, (3β,25R)-14-hydroxyspirost-5-en-3-yl 2-O-(6-deoxy-α-L-mannopyranosyl)-	[2]

Physical Properties

Property	Value	Notes
Appearance	White to off-white powder/solid	General observation for purified saponins
Melting Point	Not available	Specific experimental data is not publicly available.
Boiling Point	867.7 ± 65.0 °C (at 760 mmHg)	Predicted value from supplier data.
Density	1.38 ± 0.1 g/cm ³	Predicted value from supplier data.[2]

Solubility

Dracaenoside F exhibits limited solubility in aqueous solutions and requires organic solvents or solubilizing agents for the preparation of stock solutions.

Solvent System	Solubility	Application
DMSO	≥ 100 mg/mL (with sonication)	In vitro stock solution
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	In vivo formulation
10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.5 mg/mL	In vivo formulation
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	In vivo formulation

Data sourced from commercial suppliers.

Spectral Data

Detailed spectral data for **Dracaenoside F** is not readily available in the public domain. The primary literature from Zheng QA, et al. (2004) would contain the original ¹H-NMR, ¹³C-NMR, and Mass Spectrometry data used for its structural elucidation. Researchers should refer to this publication for definitive spectral information.

Note: Commercial suppliers may provide batch-specific spectral data upon request.

Biological Activity and Potential Mechanisms of Action

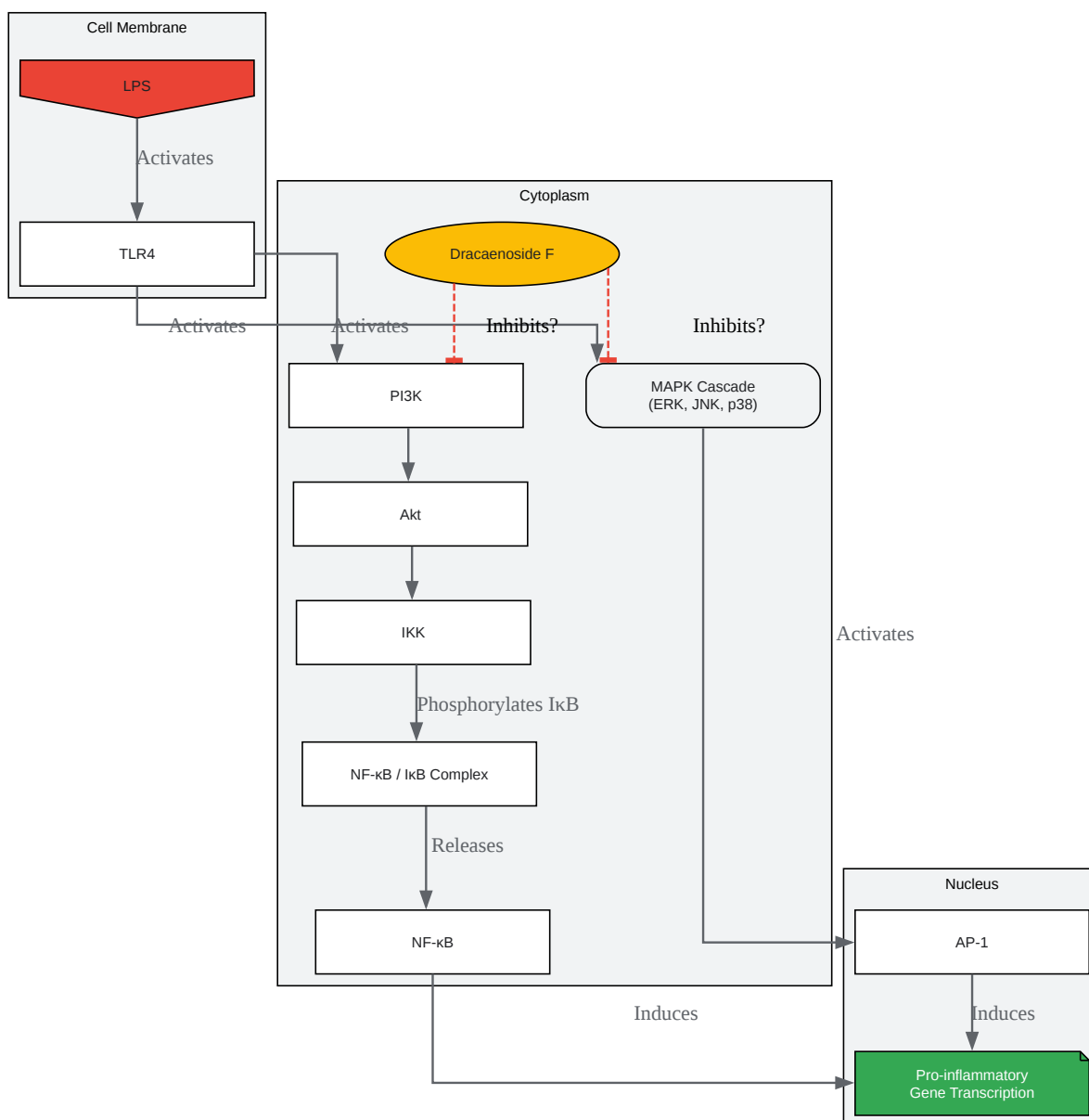
As a steroidal saponin, **Dracaenoside F** is part of a class of compounds known for a wide range of biological activities, including anti-inflammatory, anti-proliferative, and anti-microbial effects.[3] Specific studies on the biological activities and signaling pathways of **Dracaenoside F** are limited. However, based on the activities of other structurally related saponins and flavonoids found in *Dracaena* species, potential mechanisms can be hypothesized.

Potential Anti-inflammatory Activity

Flavonoids and saponins from *Dracaena cochinchinensis* have demonstrated anti-inflammatory properties.[3] A plausible mechanism of action for **Dracaenoside F** could involve the modulation of key inflammatory signaling pathways such as the Mitogen-Activated Protein

Kinase (MAPK) and Phosphoinositide 3-kinase (PI3K)/Akt pathways. These pathways are central regulators of the inflammatory response.

Below is a hypothetical signaling pathway diagram illustrating how **Dracaenoside F** might exert anti-inflammatory effects.



[Click to download full resolution via product page](#)

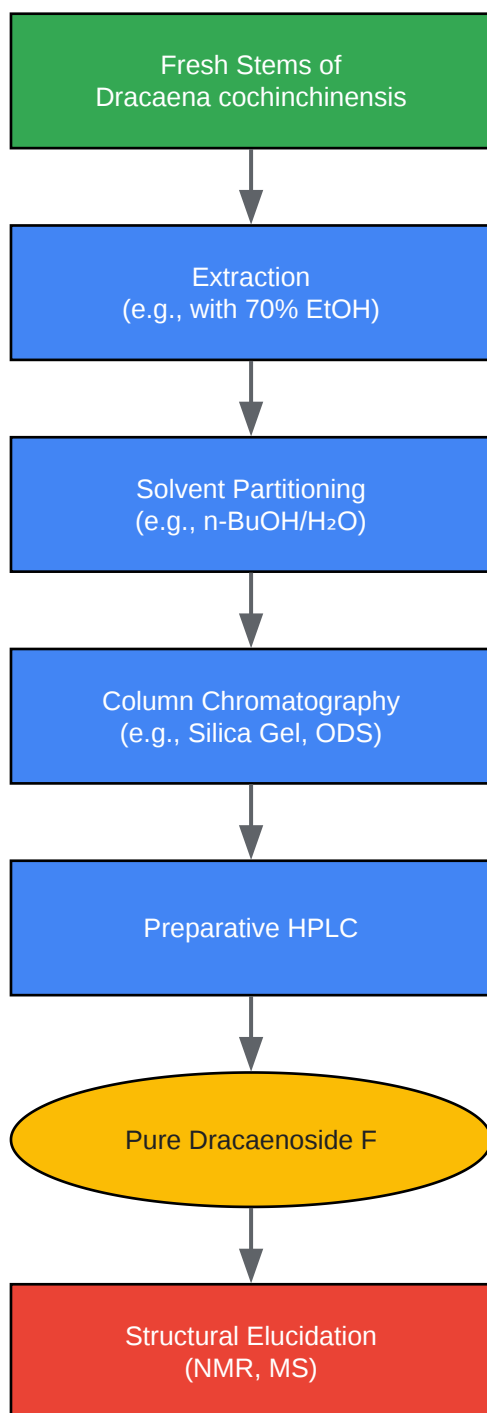
Caption: Hypothetical Anti-Inflammatory Signaling Pathway of **Dracaenoside F**.

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Dracaenoside F** are described in the primary literature. Below is a generalized workflow based on standard phytochemical extraction and analysis techniques.

General Isolation and Purification Workflow

The isolation of **Dracaenoside F** from *Dracaena cochinchinensis* typically involves a multi-step process to separate the compound from a complex mixture of natural products.



[Click to download full resolution via product page](#)

Caption: Generalized Workflow for the Isolation of **Dracaenoside F**.

Protocol for In Vitro Solution Preparation

Objective: To prepare a 100 mg/mL stock solution of **Dracaenoside F** in DMSO.

Materials:

- **Dracaenoside F**
- Dimethyl sulfoxide (DMSO), cell culture grade
- Vortex mixer
- Ultrasonic bath

Procedure:

- Weigh the desired amount of **Dracaenoside F** in a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO to achieve a final concentration of 100 mg/mL.
- Vortex the solution thoroughly for 1-2 minutes.
- If the compound is not fully dissolved, place the tube in an ultrasonic water bath and sonicate until the solution is clear.
- Store the stock solution at -20°C or -80°C for long-term storage.

Protocol for In Vivo Formulation

Objective: To prepare a 2.5 mg/mL dosing solution of **Dracaenoside F**.

Materials:

- **Dracaenoside F** stock solution in DMSO (e.g., 25 mg/mL)
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Procedure (for a 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline formulation):

- To prepare 1 mL of the final solution, start with 400 μ L of PEG300 in a sterile tube.
- Add 100 μ L of the 25 mg/mL **Dracaenoside F** stock solution in DMSO and mix thoroughly.
- Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
- Add 450 μ L of saline to bring the final volume to 1 mL.
- Mix thoroughly before administration. The final solution should be clear.

Conclusion and Future Directions

Dracaenoside F is a steroidal saponin with potential biological activities, yet it remains an understudied natural product. This technical guide consolidates the currently available information on its physical and chemical properties. A significant gap in the public domain is the detailed spectral data and specific biological mechanism of action. Future research should focus on:

- Comprehensive Spectroscopic Analysis: Publication of detailed 1D and 2D NMR data, as well as high-resolution mass spectrometry fragmentation analysis.
- Biological Screening: A broad-based screening of **Dracaenoside F** against various cell lines (e.g., cancer, immune cells) to identify key biological effects.
- Mechanism of Action Studies: Elucidation of the specific signaling pathways modulated by **Dracaenoside F** to understand its molecular targets.
- In Vivo Efficacy Studies: Evaluation of the therapeutic potential of **Dracaenoside F** in animal models of disease, guided by in vitro findings.

The information presented herein provides a foundational resource for scientists and researchers to initiate further investigation into the therapeutic potential of **Dracaenoside F**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. Dragon's Blood Inhibits Chronic Inflammatory and Neuropathic Pain Responses by Blocking the Synthesis and Release of Substance P in Rats [jstage.jst.go.jp]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [physical and chemical properties of Dracaenoside F]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15596159#physical-and-chemical-properties-of-dracaenoside-f]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com